

# Application Notes and Protocols: Synthesis of Heterocyclic Compounds Using Methyl 2,6-dibromonicotinate

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## Compound of Interest

Compound Name: *Methyl 2,6-dibromonicotinate*

CAS No.: 1009735-22-1

Cat. No.: B1452021

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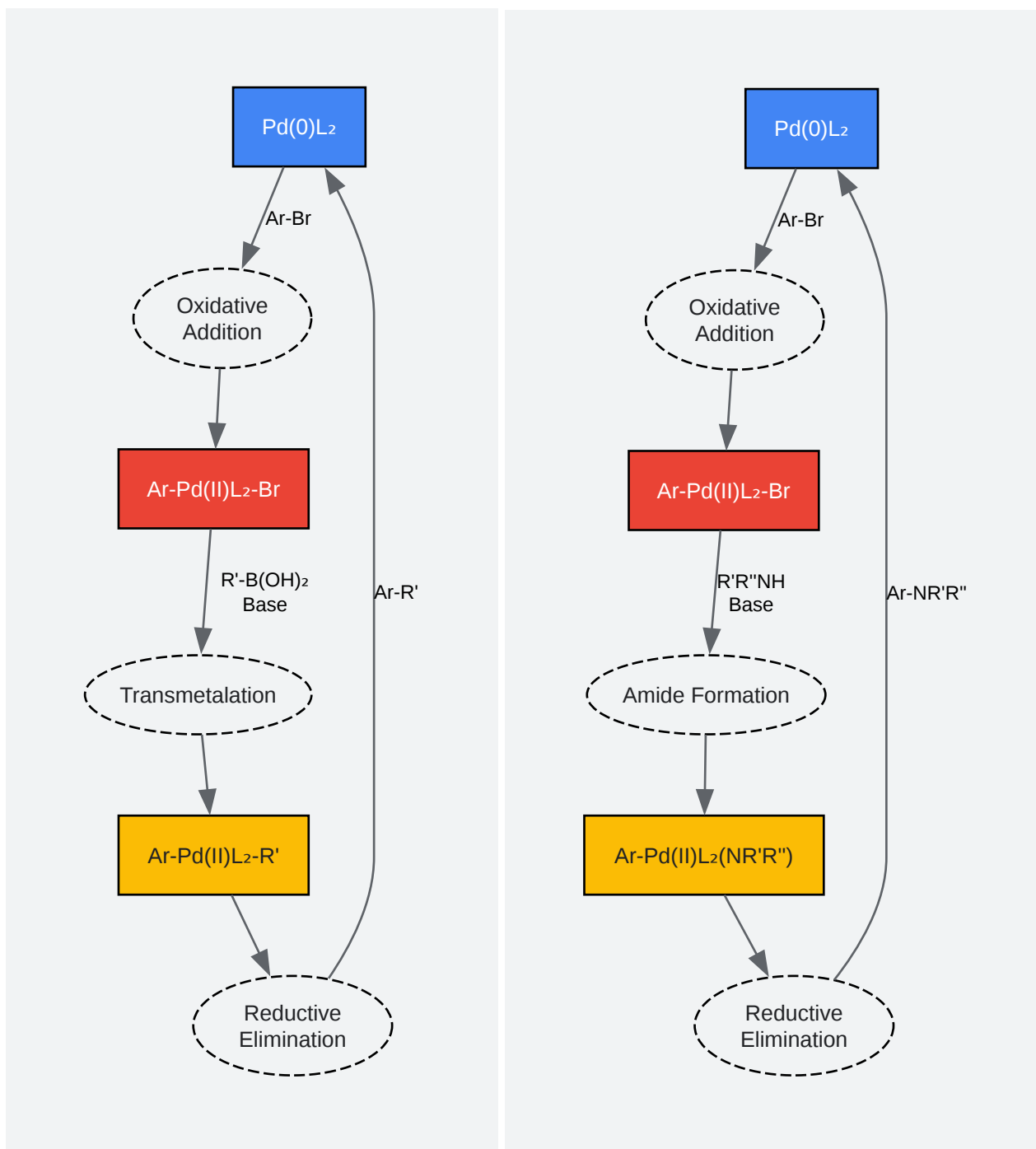
Authored for Researchers, Scientists, and Drug Development Professionals

## Introduction: The Strategic Value of Methyl 2,6-dibromonicotinate

Substituted pyridine scaffolds are foundational motifs in medicinal chemistry and materials science, prized for their unique electronic properties and ability to engage in specific biological interactions.[1] **Methyl 2,6-dibromonicotinate** has emerged as a particularly valuable and versatile building block for the synthesis of complex heterocyclic molecules.[2] Its structure features a pyridine ring with strategically positioned reactive sites: two bromine atoms at the C2 and C6 positions and a methyl ester at C3.

The bromine atoms serve as excellent handles for a variety of metal-catalyzed cross-coupling reactions and nucleophilic substitutions. The electron-withdrawing character of the pyridine nitrogen and the C3-ester group significantly influences the reactivity of the C-Br bonds, making the ring susceptible to nucleophilic attack and facilitating oxidative addition in palladium

catalytic cycles. This guide provides an in-depth exploration of key synthetic transformations using **Methyl 2,6-dibromonicotinate**, complete with detailed protocols and expert insights into the underlying chemical principles.



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## Sources

- [1. A Simple, Modular Synthesis of Substituted Pyridines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
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